

"2-(4-Pyridyl)thiazole-4-carboxylic acid" chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Pyridyl)thiazole-4-carboxylic
acid

Cat. No.: B1269555

[Get Quote](#)

An In-depth Technical Guide to 2-(4-Pyridyl)thiazole-4-carboxylic acid

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential applications of **2-(4-Pyridyl)thiazole-4-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

2-(4-Pyridyl)thiazole-4-carboxylic acid is a heterocyclic compound featuring a pyridine ring linked to a thiazole-4-carboxylic acid moiety. The structural arrangement of this molecule is a key determinant of its chemical and biological properties.

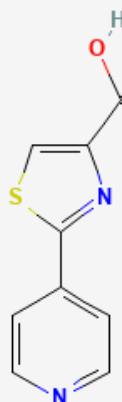


Figure 1. 2D Chemical Structure of **2-(4-Pyridyl)thiazole-4-carboxylic acid**.

The key identifiers and structural information for this compound are summarized in the table below.

Identifier	Value	Reference
IUPAC Name	2-(pyridin-4-yl)-1,3-thiazole-4-carboxylic acid	[1] [2]
CAS Number	21278-86-4	[1] [2]
Molecular Formula	C ₉ H ₆ N ₂ O ₂ S	[1]
Molecular Weight	206.22 g/mol	[1]
SMILES	O=C(O)c1csc(n1)-c2ccncc2	
InChI	1S/C9H6N2O2S/c12-9(13)7-5-14-8(11-7)6-1-3-10-4-2-6/h1-5H,(H,12,13)	
InChI Key	COOQMBOJAAZEIR-UHFFFAOYSA-N	

Physicochemical and Spectroscopic Properties

The physicochemical properties of **2-(4-Pyridyl)thiazole-4-carboxylic acid** are crucial for its handling, formulation, and potential as a drug candidate. It is a solid, cream to pale brown

powder that is insoluble in water.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Quantitative Physicochemical Data

Property	Value	Notes	Reference
Melting Point	>300 °C	[6]	
logP (Computed)	1.4	XLogP3	[1]
Solubility	Insoluble in water	[4] [5] [6]	
Appearance	Solid, Cream to pale brown powder	[3]	

Spectroscopic Data Summary

Spectroscopic data is essential for the structural confirmation of **2-(4-Pyridyl)thiazole-4-carboxylic acid**. While raw spectra are not provided here, their availability is noted in public databases.

Spectroscopy Type	Availability	Source
¹³ C NMR	Available	PubChem
Infrared (IR)	Available	PubChem
Raman	Available	PubChem

Synthesis and Experimental Protocols

The synthesis of **2-(4-Pyridyl)thiazole-4-carboxylic acid** typically proceeds via the Hantzsch thiazole synthesis, a classic and widely used method for constructing the thiazole ring.[\[7\]](#)[\[8\]](#)[\[9\]](#) This involves the reaction of an α -halocarbonyl compound with a thioamide. The most plausible route for this target molecule involves a two-step process: the synthesis of the ethyl ester precursor followed by its hydrolysis.

Experimental Protocol: Synthesis of Ethyl 2-(4-Pyridyl)thiazole-4-carboxylate (Ester Precursor)

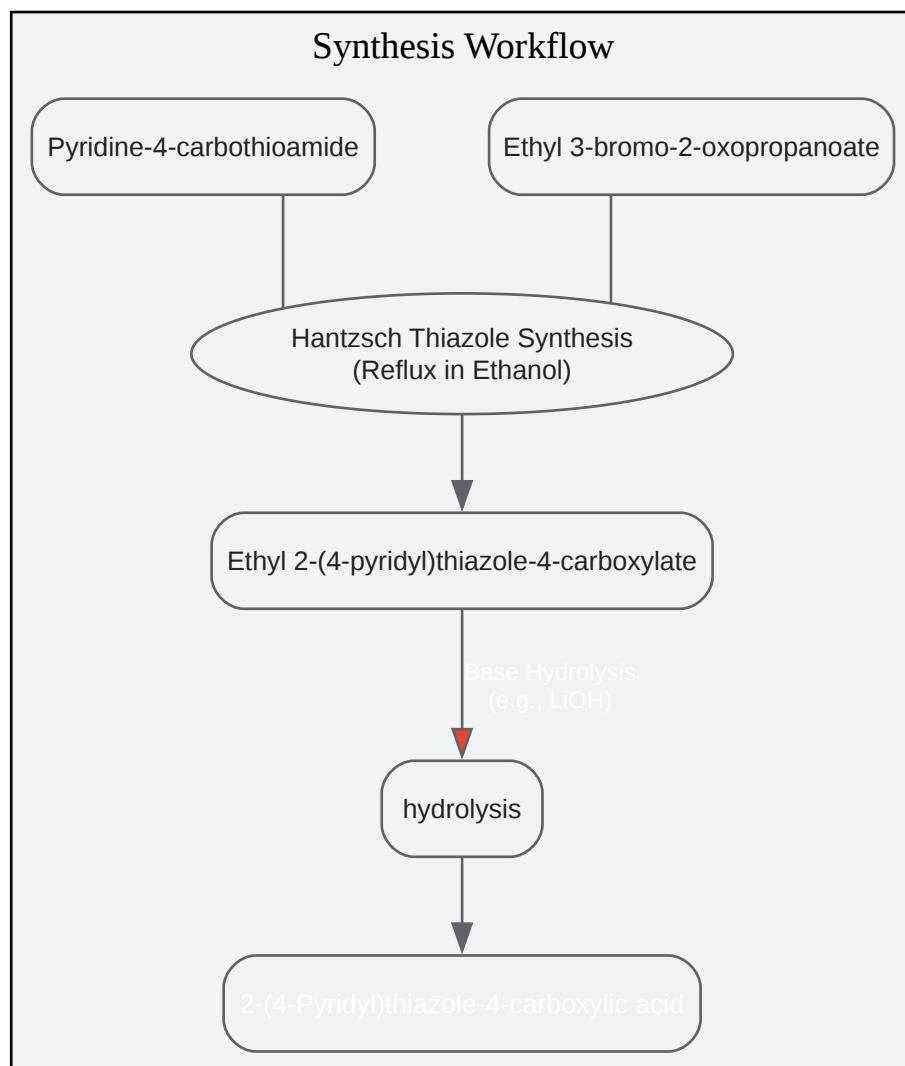
This protocol is based on analogous Hantzsch syntheses of similar pyridyl-thiazole compounds.

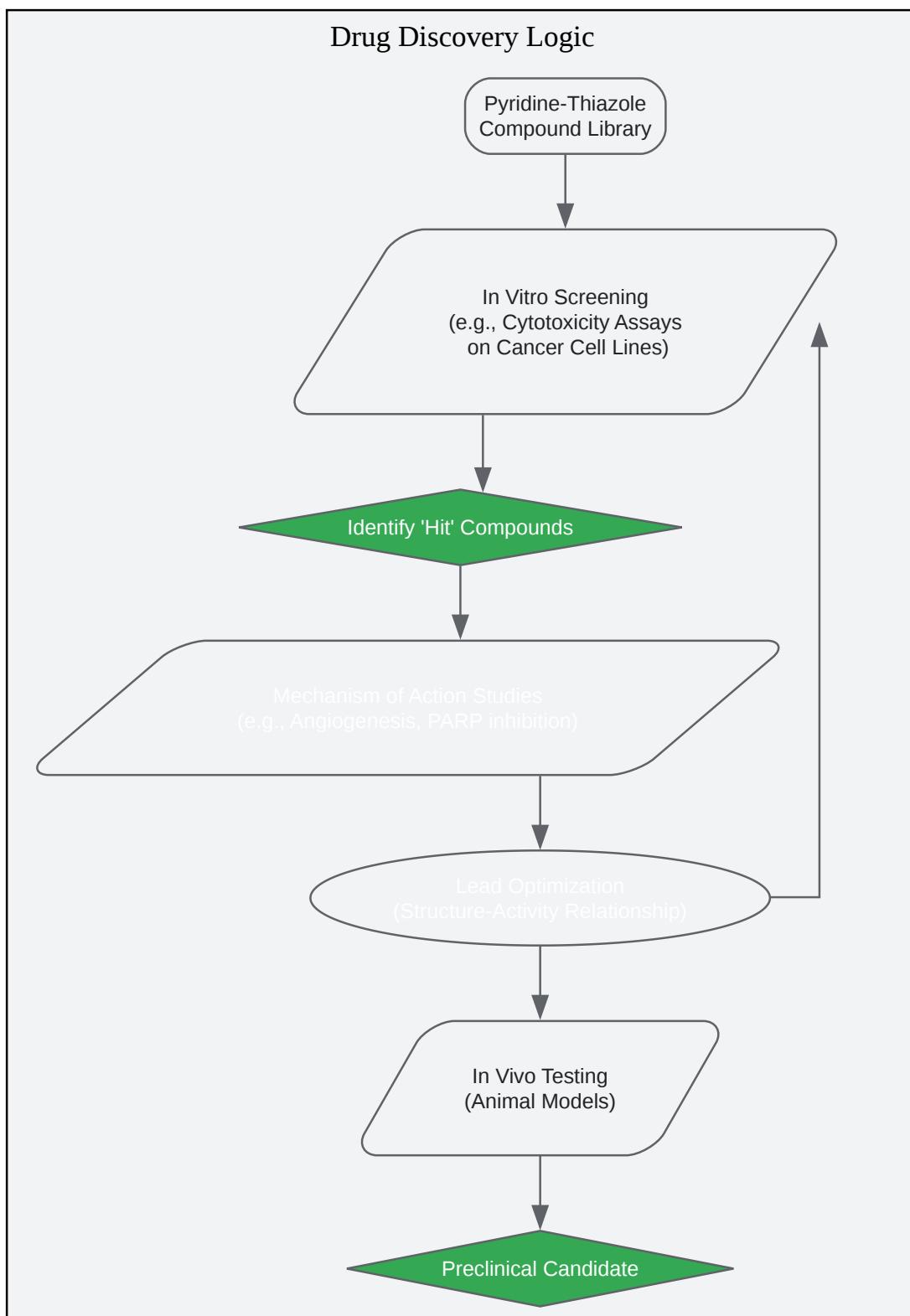
[3]

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine pyridine-4-carbothioamide (1 equivalent) and ethyl 3-bromo-2-oxopropanoate (1 equivalent) in absolute ethanol.
- Reaction Conditions: Heat the mixture to reflux and maintain for approximately 5 hours.[3] Monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. Pour the reaction mixture into cold water.
- Neutralization and Isolation: Neutralize the aqueous mixture with a 10% sodium bicarbonate solution. The solid product, ethyl 2-(4-pyridyl)thiazole-4-carboxylate, will precipitate out of the solution.[3]
- Purification: Collect the solid product by filtration, wash with water, and dry. The crude product can be further purified by recrystallization from a suitable solvent like ethanol.

Experimental Protocol: Hydrolysis to 2-(4-Pyridyl)thiazole-4-carboxylic acid

- Reaction Setup: Dissolve the synthesized ethyl 2-(4-pyridyl)thiazole-4-carboxylate in a suitable solvent mixture, such as aqueous ethanol.
- Hydrolysis: Add a stoichiometric excess of a base, such as lithium hydroxide or sodium hydroxide, to the solution. Stir the mixture at room temperature or with gentle heating until the ester is fully hydrolyzed (monitor by TLC).
- Acidification and Isolation: After hydrolysis, cool the reaction mixture in an ice bath and carefully acidify with a dilute acid (e.g., 1M HCl) until the product precipitates.
- Purification: Collect the solid **2-(4-Pyridyl)thiazole-4-carboxylic acid** by filtration, wash with cold water to remove any remaining salts, and dry under vacuum.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Pyridin-4-yl)-1,3-thiazole-4-carboxylic acid | C9H6N2O2S | CID 716091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. B20457.06 [thermofisher.com]
- 3. farmaciajournal.com [farmaciajournal.com]
- 4. 2-(4-Pyridyl)thiazole-4-carboxylic acid, 97% 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 5. 2-(4-PYRIDYL)THIAZOLE-4-CARBOXYLIC ACID | 21278-86-4 [chemicalbook.com]
- 6. 2-(4-PYRIDYL)THIAZOLE-4-CARBOXYLIC ACID | 21278-86-4 [chemicalbook.com]
- 7. chemhelpasap.com [chemhelpasap.com]
- 8. An Overview of the Synthesis and Antimicrobial, Antiprotozoal, and Antitumor Activity of Thiazole and Bisthiazole Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 9. synarchive.com [synarchive.com]
- To cite this document: BenchChem. ["2-(4-Pyridyl)thiazole-4-carboxylic acid" chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269555#2-4-pyridyl-thiazole-4-carboxylic-acid-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com